Application Notes & Protocols: Analytical Method Development for Diltiazem and its Metabolites

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Compound of Interest

Compound Name: *N-Desmethyl diltiazem-d4*

Cat. No.: *B15559515*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Diltiazem is a calcium channel blocker widely used in the treatment of hypertension, angina pectoris, and certain cardiac arrhythmias.[1][2] It undergoes extensive first-pass metabolism in the liver, primarily through the cytochrome P450 (CYP) enzyme system, particularly CYP3A4.[1][3] The main metabolic pathways include deacetylation, N-demethylation, and O-demethylation, resulting in several pharmacologically active and inactive metabolites.[4] Accurate and reliable analytical methods are crucial for pharmacokinetic studies, therapeutic drug monitoring, and quality control of diltiazem and its metabolites in various biological matrices and pharmaceutical formulations.

This document provides detailed application notes and protocols for the analytical method development of diltiazem and its principal metabolites, including desacetyldiltiazem (M1), N-desmethyldiltiazem (MA), and N-desmethyldesacetyldiltiazem (M2). The focus is on High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Tandem Mass

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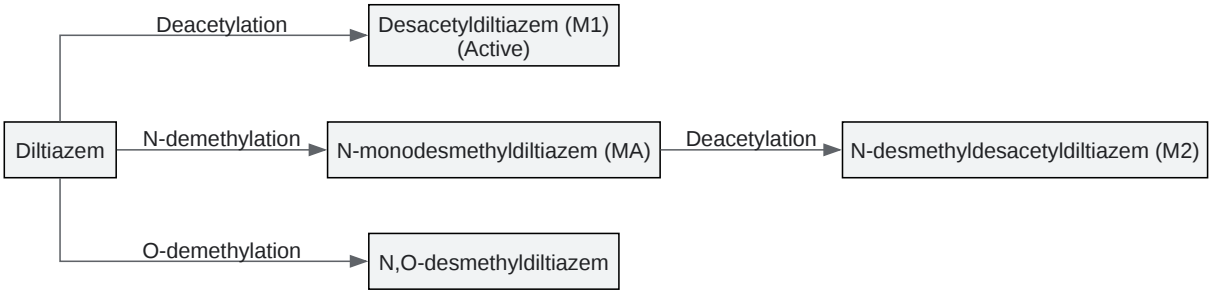
Spectrometry (LC-MS/MS) methods, which are commonly employed for their sensitivity, specificity, and accuracy.

Metabolic Pathway of Diltiazem

Diltiazem is extensively metabolized in the liver, leading to the formation of several metabolites. The primary metabolic transformations are deacetylation, N-demethylation, and O-demethylation.[4] Desacetyldiltiazem is an active metabolite with approximately 40% of the parent compound's activity.[2]



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Caption: Metabolic pathway of Diltiazem.

Quantitative Data Summary

The following tables summarize the quantitative data from various validated analytical methods for the determination of diltiazem and its metabolites.

Table 1: HPLC Method Performance

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Analyte	Matrix	Linearity Range	LOD (ng/mL)	LOQ (ng/mL)	Recovery (%)	Reference
Diltiazem	Serum	10 - 200 ng/mL	1.5 - 3.0	-	>90%	[5]
Desacetyldiltiazem	Serum	10 - 200 ng/mL	1.5 - 3.0	-	>90%	[5]
N-desmethyldiltiazem	Serum	10 - 200 ng/mL	1.5 - 3.0	-	>90%	[5]
N-desmethyldesacetyldiltiazem	Serum	10 - 200 ng/mL	1.5 - 3.0	-	>90%	[5]
Diltiazem HCl	Pharmaceutical Prep.	25% - 250% of 0.5% limit	40.8	266.8	-	[6]
Desacetyl Diltiazem HCl	Pharmaceutical Prep.	25% - 250% of 0.5% limit	63.3	450	-	[6]
Diltiazem	Plasma	10 - 200 ng/mL	2	-	-	[7]
Diltiazem	Bulk Drug	20 - 60 µg/mL	50	150	-	[8]

Table 2: LC-MS/MS Method Performance

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Analyte	Matrix	Linearity Range (ng/mL)	LLOQ (ng/mL)	Recovery (%)	Reference
Diltiazem	Human Plasma	0.48 - 639.9	0.48	77.4	[9]
N-desmethyldiltiazem	Human Plasma	0.24 - 320.1	0.24	76.0	[9]
O-desacetyldiltiazem	Human Plasma	0.24 - 320.7	0.24	74.5	[9]
Diltiazem	Human Plasma	1 µg/L	1 µg/L	-	[10]
Diltiazem	Human Plasma	0.93 - 250.10	0.93	-	[11]
N-desmethyl diltiazem	Human Plasma	0.24 - 64.00	0.24	-	[11]
Desacetyl diltiazem	Human Plasma	0.15 - 40.69	0.15	-	[11]

Experimental Protocols

Protocol 1: HPLC-UV Method for Diltiazem and its Metabolites in Serum

This protocol is based on a validated HPLC method for the simultaneous determination of diltiazem and three of its major metabolites in serum.[5]

1. Sample Preparation (Liquid-Liquid Extraction)

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Caption: HPLC Sample Preparation Workflow.

Protocol Steps:

- Pipette 1 mL of serum into a centrifuge tube.
- Add the internal standard (Doxepin hydrochloride).[5]
- Add 1 mL of 0.1 M borate buffer (pH 9.0) and vortex.
- Add 5 mL of methyl-tert-butyl ether, vortex for 30 seconds, and centrifuge for 10 minutes.[5]
- Transfer the organic layer to a clean tube.
- Add 200 µL of 0.05 N sulfuric acid and vortex for 30 seconds.[5]
- Centrifuge for 10 minutes.
- Collect the aqueous (lower) layer and inject a portion into the HPLC system.

2. Chromatographic Conditions

- Instrument: High-Performance Liquid Chromatograph with UV detector.
- Column: Cyanopropylsilane column (e.g., 250 x 4.6 mm, 5 µm).[5]
- Mobile Phase: Acetonitrile, phosphate buffer, and triethylamine (pH 3.5).[5]
- Flow Rate: 1.0 mL/min.[6]
- Detection: UV at 237 nm.[5]
- Injection Volume: 100 µL.[7]

Protocol 2: LC-MS/MS Method for Diltiazem and its Metabolites in Human Plasma

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This protocol is based on a high-throughput UPLC-MS/MS method for the simultaneous quantification of diltiazem and two of its metabolites.[9]

1. Sample Preparation (Liquid-Liquid Extraction)

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Caption: LC-MS/MS Sample Preparation Workflow.

Protocol Steps:

- Pipette 300 µL of human plasma into a microcentrifuge tube.[9]
- Add the internal standard.
- Add 2 mL of methyl-t-butyl ether (MTBE) and vortex for 10 minutes.[9]
- Centrifuge at 4000 rpm for 5 minutes.
- Transfer the supernatant (organic layer) to a clean tube.
- Evaporate the organic solvent to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Inject a portion into the LC-MS/MS system.

2. LC-MS/MS Conditions

- Instrument: UPLC system coupled with a tandem mass spectrometer.
- Column: ACQUITY UPLC BEH C18 (100 mm x 2.1 mm, 1.7 µm).[9]
- Mobile Phase: Isocratic elution with 10 mM ammonium acetate buffer and acetonitrile (25:75, v/v).[9]

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- Flow Rate: 0.2 mL/min.[9]
- Ionization: Electrospray Ionization (ESI) in positive mode.[9]
- Detection: Multiple Reaction Monitoring (MRM).[9]
- Run Time: Approximately 2.0 minutes.[9]

Conclusion

The analytical methods detailed in these application notes provide robust and reliable approaches for the quantification of diltiazem and its major metabolites in biological matrices and pharmaceutical preparations. The choice of method, whether HPLC-UV or LC-MS/MS, will depend on the specific requirements of the study, such as the required sensitivity, sample matrix, and available instrumentation. The provided protocols and data summaries serve as a valuable resource for researchers and scientists involved in the development and application of analytical methods for diltiazem.

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